

# Precision Bioanalysis: Atorvastatin-d5 Sodium Salt

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## Compound of Interest

Compound Name: Atorvastatin-d5 Sodium Salt

CAS No.: 222412-87-5

Cat. No.: B016509

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## Technical Guide for LC-MS/MS Method Development Executive Summary

**Atorvastatin-d5 Sodium Salt** is the stable isotope-labeled (SIL) internal standard of choice for the precise quantification of Atorvastatin in biological matrices.<sup>[1]</sup> Unlike the calcium salt form of the drug substance (Atorvastatin Calcium), the sodium salt form is frequently employed as an analytical standard due to its distinct solubility profile and stoichiometric simplicity.<sup>[1]</sup>

This guide provides the definitive physicochemical data, molecular weight calculations, and LC-MS/MS protocols required to integrate this standard into regulated bioanalytical workflows (GLP/GCP).

## Key Identity Data

Parameter	Specification
Compound Name	Atorvastatin-d5 Sodium Salt
CAS Number	222412-87-5
Molecular Formula	C <sub>33</sub> H <sub>29</sub> D <sub>5</sub> FN <sub>2</sub> NaO <sub>5</sub>
Molecular Weight	585.65 g/mol
Chemical Name	Sodium (3R,5R)-7-[2-(4-fluorophenyl)-3-(phenyl-d5)-4-(phenylcarbamoyl)-5-(propan-2-yl)-1H-pyrrol-1-yl]-3,5-dihydroxyheptanoate
Isotopic Enrichment	≥ 99% Deuterium (d5)

## Physicochemical Analysis & Molecular Weight

Understanding the exact mass contribution of the salt and isotope label is critical for the preparation of accurate stock solutions.<sup>[1]</sup> Errors here propagate directly into calibration curves.<sup>[1]</sup>

### Molecular Weight Breakdown

The molecular weight of 585.65 is derived from the monosodium salt of the deuterated free acid.<sup>[1]</sup>

- Unlabeled Free Acid (C<sub>33</sub>H<sub>35</sub>FN<sub>2</sub>O<sub>5</sub>): ~558.64 Da
- Deuterium Shift (+5 Da): Replacement of 5 Protons (<sup>1</sup>H, 1.008) with 5 Deuteriums (<sup>2</sup>H, 2.014).<sup>[1]</sup>
  - Net Mass Increase:  
  
<sup>[1]</sup>
  - d5-Free Acid MW: ~563.67 Da<sup>[1]</sup>
- Sodium Salt Formation: Replacement of the carboxylic acid Proton (H<sup>+</sup>) with a Sodium ion (Na<sup>+</sup>).<sup>[1]</sup>

- Net Mass Increase:

[1]

- Final Calculation:

[1]

## Salt Form Critical Distinction

Warning: Do not confuse this standard with Atorvastatin-d5 Calcium Salt (CAS 222412-82-0), which is a hemicalcium complex (

).[1]

- Sodium Salt MW: 585.65[1]
- Calcium Salt MW: ~582.7 (per monomer unit) or ~1167.4 (dimer).
- Impact: Using the wrong MW in calculations will result in a ~0.5% to 1.0% systematic error in internal standard concentration, potentially affecting response factor consistency.[1]

## Bioanalytical Application (LC-MS/MS)

In Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), Atorvastatin-d5 corrects for matrix effects, ionization suppression, and extraction variability.

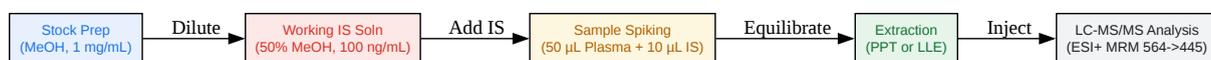
## Mass Transitions (MRM)

In positive electrospray ionization (ESI+), the sodium salt dissociates in the acidic mobile phase.[1] The species detected is the protonated free acid  $[M+H]^+$ .[1]

Analyte	Precursor Ion (Q1)	Product Ion (Q3)	Mechanism
Atorvastatin (Unlabeled)	559.3	440.3	Loss of Phenylcarbamoyl moiety (-119 Da)
Atorvastatin-d5 (Ring- d5)	564.3	445.3	d5 label is retained on the pyrrole core
Atorvastatin-d5 (Amide-d5)	564.3	440.3	d5 label is lost (Not recommended)

Technical Note: The most common commercial labeling position is on the 3-phenyl ring (attached to the pyrrole core). This position is metabolically stable and ensures the label is retained in the primary fragment ( $m/z$  445.3).[1] Always verify the label position on your Certificate of Analysis (CoA).[1]

## Experimental Workflow Diagram



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Figure 1: Standardized workflow for integrating **Atorvastatin-d5 Sodium Salt** into plasma assays.

## Experimental Protocol: Stock Solution Preparation

This protocol ensures accurate stoichiometry, correcting for the sodium salt form to yield a concentration equivalent to the Free Acid if required.[1]

### Preparation Logic

Most bioanalytical methods target the Free Acid concentration.[1] You must account for the salt factor (

) and purity (

).[1]

- Salt Factor (

):

[1]

- Purity (

): Chemical purity from CoA (e.g., 0.98 for 98%).

## Step-by-Step Procedure

- Weighing: Accurately weigh 1.00 mg of **Atorvastatin-d5 Sodium Salt** into a 1.5 mL amber glass vial.
- Solvent Choice: Dissolve in Methanol (MeOH).[1]
  - Why? Atorvastatin Sodium is highly soluble in MeOH.[1] Avoid 100% water as the free acid may precipitate if the pH drops, and stability is lower in pure aqueous solution.[1]
- Volume Calculation: To prepare a stock of 1.0 mg/mL (as Salt):  
[1]
- Storage: Store at -20°C. Stability is typically >12 months in MeOH at this temperature.[1]

## Troubleshooting & Stability[1]

- Lactone Conversion: Atorvastatin can cyclize to its lactone form under acidic conditions.[1] Ensure stock solutions are neutral. Do not use acidic diluents (e.g., 0.1% Formic Acid) for long-term storage of the stock.[1]
- Isotopic Interference: Inject a "Zero" sample (Matrix + IS only) to check for interference at the analyte transition (559.3 → 440.3). The d5 label (+5 Da) usually provides sufficient resolution to prevent "cross-talk" unless the concentration is extremely high.[1]

## References

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- To cite this document: BenchChem. [Precision Bioanalysis: Atorvastatin-d5 Sodium Salt]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016509#atorvastatin-d5-sodium-salt-molecular-weight]

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